

AKI-001 delivery systems for renal targeting

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: AKI-001

CAS No.: 925218-37-7

Cat. No.: S548302

Get Quote

Drug Profile: AKI-001

The table below summarizes the key characteristics of **AKI-001**, the candidate drug for our renal-targeting delivery system.

Property	Description
Generic Name	AKI-001 [1]
Modality	Small Molecule [1]
Molecular Weight	348.44 g/mol [2]
Chemical Formula	$C_{21}H_{24}N_4O$ [2]
Mechanism of Action	Potent Aurora kinase inhibitor (targets both Aurora A and Aurora B) [2]
Cellular Potency (IC ₅₀)	< 100 nM [2]
Approval Status	Experimental [1]

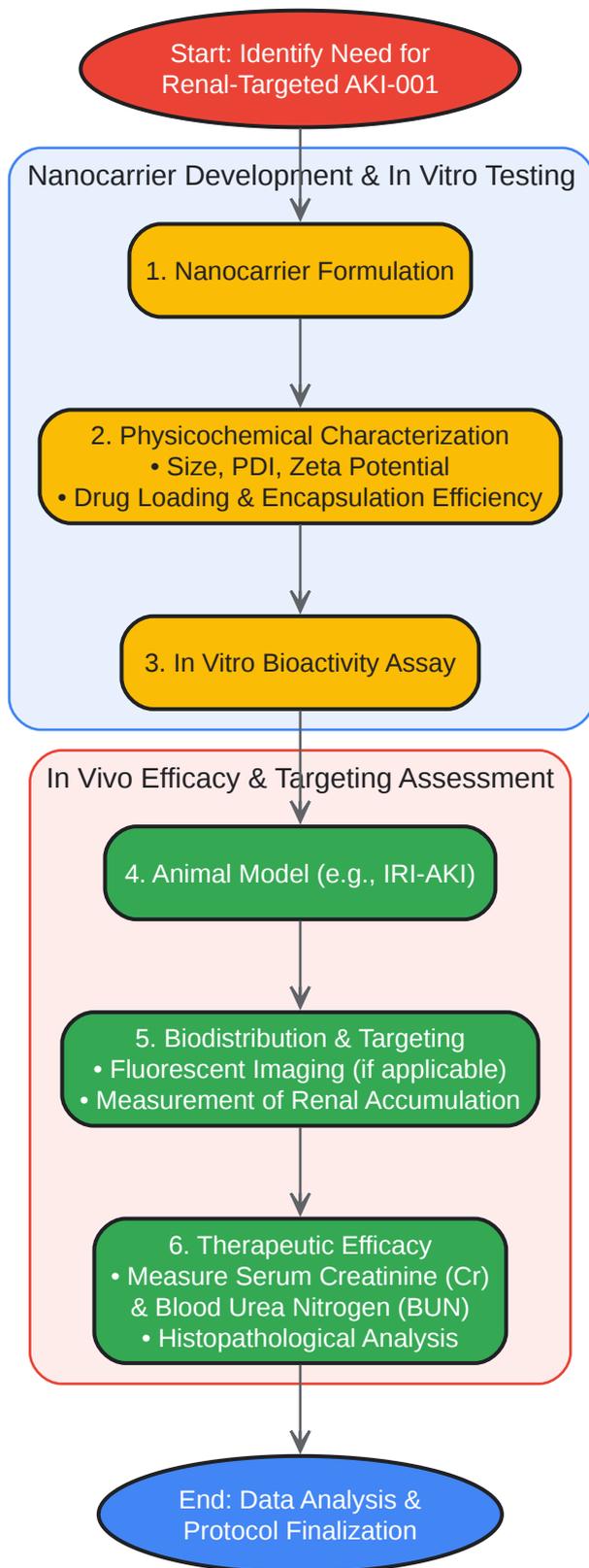
Renal-Targeting Strategies for Nanocarriers

A primary challenge is ensuring the drug accumulates effectively in the kidneys. The following table outlines key targeting strategies supported by recent research, which can be applied to an **AKI-001** delivery system.

Strategy	Mechanism	Example Approach	Key Outcome
Passive Targeting (Size)	Leverages the increased permeability of the Glomerular Filtration Barrier (GFB) in diseased states [3].	Design nanoparticles with a hydrodynamic diameter < 100 nm [3].	Selective accumulation in injured kidneys and localization in renal tubular epithelial cells [3].
Active Targeting (Ligands)	Uses ligands that bind to receptors upregulated on injured kidney cells [3].	Conjugate nanocarriers with anti-CD44 antibodies [3] or coat them with injured renal cell membranes [4].	Enhanced specific biodistribution to renal tubules, relieving oxidative stress damage [3] [4].
Stimuli-Responsive Release	The drug is released in response to the unique microenvironment of the injured kidney, such as high levels of Reactive Oxygen Species (ROS) [3].	Formulate nanoparticles that disintegrate in the acidic lesion environment or use ROS-sensitive linkers [3].	Rapid drug release at the renal target site, leading to a relief of AKI [3].
Improving Drug Properties	Enhances the water solubility and stability of poorly soluble drugs like many kinase inhibitors [3].	Encapsulate the drug in polymeric nanoparticles (e.g., PLGA) or liposomes [3].	Improved bioavailability and prolonged drug action, reducing the required dosage and potential off-target effects [3].

Proposed Experimental Workflow

The following diagram and protocol outline a logical workflow for the development and evaluation of a renal-targeted **AKI-001** delivery system.



[Click to download full resolution via product page](#)

Diagram Title: AKI-001 Nanoformulation Development Workflow

Protocol 1: Preparation of a Targeted **AKI-001** Nanocarrier

This protocol is adapted from methods used for similar renal-targeted agents [4].

- **Objective:** To prepare a stable, renal-targeted nanocarrier loaded with **AKI-001**.
- **Materials:**
 - **AKI-001** (TargetMol, Cat No. T68332) [2]
 - PLGA (50:50) (e.g., RHAWN)
 - Ethyl acetate
 - Polyvinyl alcohol (PVA) solution (2% w/v)
 - Aqueous buffer (PBS, pH 7.4)
 - Sonication probe (e.g., 26W power)
- **Method:**
 - Dissolve 100 mg of PLGA in 5 mL of ethyl acetate.
 - Dissolve **AKI-001** (e.g., 5-10 mg) in 1 mL of a suitable solvent (e.g., DMSO) and then emulsify it into the PLGA solution.
 - Pour the organic phase mixture gradually into 20 mL of a 2% PVA solution under vigorous stirring to form a coarse emulsion.
 - Sonicate the emulsion using a probe sonicator on ice (e.g., 26W for 2-3 minutes, with pulse cycles) to form a fine nanoemulsion.
 - Stir the nanoemulsion overnight at room temperature to allow the organic solvent to evaporate and the nanoparticles to harden.
 - Centrifuge the nanoparticle suspension at high speed (e.g., 20,000 × g for 30 minutes) to collect the pellet. Wash the pellet with water to remove residual PVA and free drug.
 - Re-suspend the final nanoparticle pellet in PBS or lyophilize for long-term storage.
- **Characterization:**
 - **Particle Size and Zeta Potential:** Use dynamic light scattering (DLS). Target a hydrodynamic diameter of < 100 nm for renal targeting [3].
 - **Drug Loading and Encapsulation Efficiency:** Determine by HPLC-UV/Vis after dissolving a known amount of nanoparticles in acetonitrile. Calculate Encapsulation Efficiency (EE%) = (Mass of drug in nanoparticles / Total mass of drug used) × 100.

Protocol 2: Evaluating Targeting and Efficacy in an AKI Model

- **Objective:** To assess the renal accumulation and therapeutic effect of the **AKI-001** nanocarrier in a murine model of AKI.

- **Animal Model:** Mouse model of Ischemia-Reperfusion Injury (IRI)-induced AKI [3].
- **Dosing Groups:** (n=6-8 per group)
 - Group 1: Sham operation + Vehicle
 - Group 2: IRI-AKI + Vehicle
 - Group 3: IRI-AKI + Free **AKI-001** (equivalent dose)
 - Group 4: IRI-AKI + **AKI-001** Nanocarrier (equivalent dose)
- **Administration:** Administer a single intravenous dose via the tail vein immediately after reperfusion. For **AKI-001**, a previously reported oral dose of 5 mg/kg QD can be used as a reference for dose conversion to IV [2].
- **Biodistribution Analysis (48 hours post-dose):**
 - Euthanize animals and collect major organs (kidneys, liver, spleen, heart, lungs).
 - Homogenize kidney tissue and extract **AKI-001**. Quantify drug concentration using LC-MS/MS.
 - Calculate the **Drug Targeting Index (DTI)** = $(AUC_{\text{kidney}} / AUC_{\text{plasma}})_{\text{Nanocarrier}} / (AUC_{\text{kidney}} / AUC_{\text{plasma}})_{\text{Free Drug}}$.
- **Efficacy Endpoints (Day 3-5):**
 - **Renal Function:** Measure Serum Creatinine (Cr) and Blood Urea Nitrogen (BUN) levels using commercial kits. Expect a significant reduction in the nanocarrier group compared to free drug and vehicle groups [3].
 - **Histopathological Analysis:** Score kidney sections (H&E staining) for tubular necrosis, cast formation, and tubular dilation [3] [4].

Analytical Methods & Data Presentation

The table below summarizes the key analytical techniques required for characterizing the nanocarrier and evaluating its biological performance.

Analysis Type	Method	Key Parameters to Measure
Physicochemical Characterization	Dynamic Light Scattering (DLS)	Hydrodynamic diameter, Polydispersity Index (PDI)
	Zeta Potential Measurement	Surface charge (mV)
	Transmission Electron Microscopy (TEM)	Nanoparticle morphology and size confirmation [4]

Analysis Type	Method	Key Parameters to Measure
In Vitro & In Vivo Evaluation	UV-Vis Spectrophotometry / HPLC	Drug loading capacity, encapsulation efficiency, release kinetics [4]
	Cell-based Viability Assay (e.g., CCK-8)	IC ₅₀ in renal cell lines [2]
	Fluorescence Imaging / Photoacoustic Imaging	Biodistribution and renal accumulation (if using a fluorescent probe like ICG) [4]
	Clinical Chemistry Analyzers	Serum Creatinine (Cr), Blood Urea Nitrogen (BUN) [3] [4]
	Histology & Immunohistochemistry	Tubular damage scores, inflammatory markers (e.g., TNF- α , MCP-1) [4]

Critical Considerations and Notes

- **Ligand Conjugation:** For active targeting (e.g., with an anti-CD44 antibody [3]), the conjugation chemistry must be optimized to ensure ligand orientation and activity are preserved. This will require additional characterization like SDS-PAGE or surface plasmon resonance.
- **Stability:** The physical and chemical stability of the formulated nanocarrier must be assessed under storage conditions (4°C and -20°C) over several weeks.
- **Safety:** A preliminary toxicological assessment is crucial. This includes monitoring body weight, organ weight, and serum markers of liver and kidney function in treated animals.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - AKI : Uses, Interactions, Mechanism of Action | DrugBank Online 001 [go.drugbank.com]
2. - AKI | TargetMol 001 [targetmol.com]

3. Recent advances in nanotherapeutics for the treatment and prevention... [pmc.ncbi.nlm.nih.gov]

4. Injured renal cell membrane encapsulated ICG/CORM-401 for...

[jnanobiotechnology.biomedcentral.com]

To cite this document: Smolecule. [AKI-001 delivery systems for renal targeting]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548302#aki-001-delivery-systems-for-renal-targeting]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com